

# Essential Safety and Operational Guide for Handling 9,10-Dicyanoanthracene

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## Compound of Interest

Compound Name: 9,10-Dicyanoanthracene

Cat. No.: B074266

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **9,10-Dicyanoanthracene**, tailored for research, scientific, and drug development professionals.

Chemical Identifier:

- Name: **9,10-Dicyanoanthracene**
- CAS Number: 1217-45-4
- Molecular Formula: C<sub>16</sub>H<sub>8</sub>N<sub>2</sub>


## 1. Hazard Identification and GHS Classification


**9,10-Dicyanoanthracene** is a hazardous substance that requires careful handling to minimize exposure.<sup>[1]</sup> The primary hazards are acute toxicity and irritation.<sup>[2]</sup>

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[2]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[2]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[3]

Signal Word: Danger[4]

Hazard Pictograms:

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## 2. Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to ensure personal safety when handling **9,10-Dicyanoanthracene**.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical splash goggles or safety glasses meeting ANSI Z.87.1 1989 standard. A face shield is required if there is a risk of splashing or explosion. [5]	Protects against eye irritation and serious eye damage from dust or splashes. [4]
Skin Protection		
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). [6] Disposable nitrile gloves offer good short-term protection. [5] Glove thickness should be considered for incidental vs. prolonged contact. [7]	Prevents skin contact, which can be toxic and cause irritation. [4]
Body Protection	A Nomex® laboratory coat or other flame-resistant lab coat, fully buttoned. [5] Wear long pants and closed-toe, closed-heel shoes. [5]	Provides a barrier against skin contact and protects from potential fire hazards.
Respiratory Protection	Use in a well-ventilated area is crucial. [4] If dust or aerosols are generated, use a local exhaust ventilation or work in a closed system. [4] If engineering controls are insufficient, a respirator is required. [5]	Prevents inhalation, which is a route of toxic exposure. [4]

### 3. Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is essential to maintain a safe laboratory environment.

**Handling:**

- Work in a well-ventilated area, preferably in a chemical fume hood. [4]\* Avoid breathing dust, fumes, or vapors. [3][4]\* Prevent the dispersion of dust during handling. [4]\* Do not eat, drink, or smoke when using this product. [4]\* Wash hands and face thoroughly after handling. [4]\* Take off immediately all contaminated clothing and wash it before reuse. [3][4]

**Storage:**

- Keep the container tightly closed. [4]\* Store in a cool, dark, and well-ventilated place. [4]\* Store locked up. [4]\* Store away from incompatible materials such as oxidizing agents. [4] 4.

**First-Aid Measures**

In case of exposure, immediate action is critical.

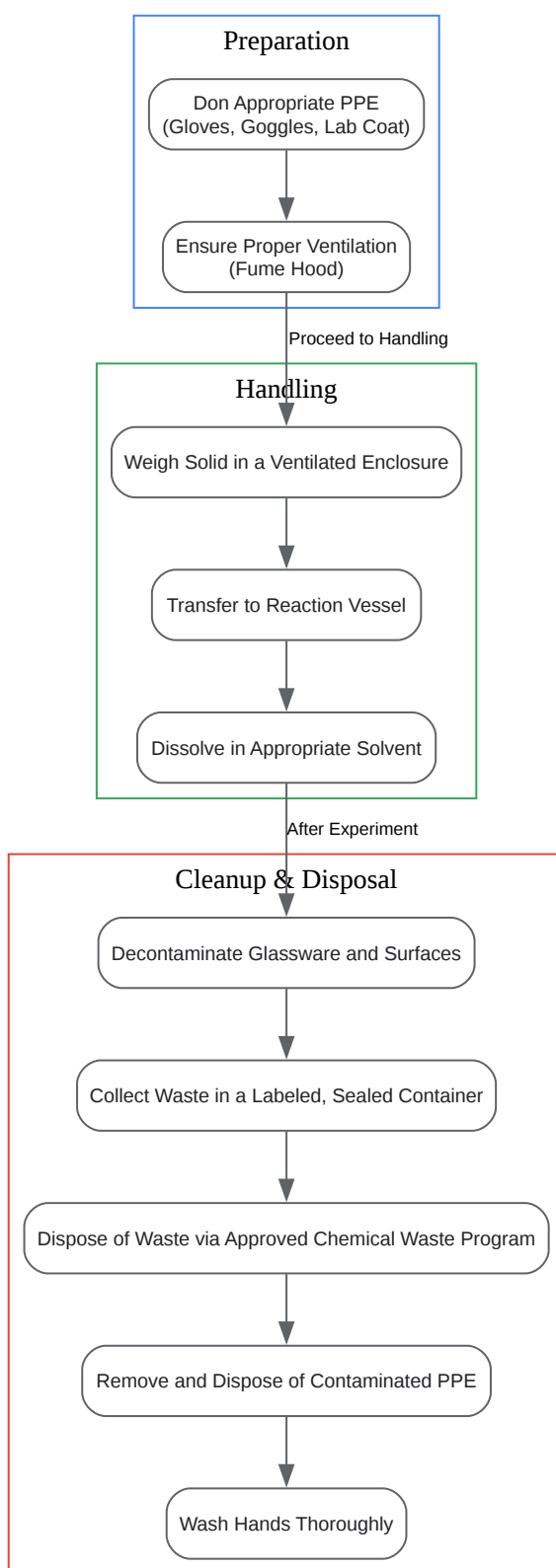
Exposure Route	First-Aid Procedure
Ingestion	Immediately call a POISON CENTER or doctor/physician. Rinse mouth. [4]
Skin Contact	Remove/Take off immediately all contaminated clothing. Gently wash with plenty of soap and water. Call a POISON CENTER or doctor/physician. [4]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician. [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [4]

**5. Spill and Disposal Procedures**

Proper containment and disposal are necessary to prevent environmental contamination and further exposure.

## Spill Response:

- Use personal protective equipment. [4]\* Keep people away from and upwind of the spill/leak. [4]\* Prevent the product from entering drains. [4]\* Sweep dust to collect it into an airtight container, taking care not to disperse it. [4]\* Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations. [4] Waste Disposal:
- Dispose of contents and container in accordance with local, regional, and national regulations. [4]\* One disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system. [4][8]\* Do not allow the product to enter the environment, drains, waterways, or soil. [4] Experimental Workflow for Handling **9,10-Dicyanoanthracene**



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Caption: Workflow for the safe handling of **9,10-Dicyanoanthracene**.

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